

# Technical Guide: Molecular Weight of 1-Bromononane-d3

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Bromononane-d3

Cat. No.: B12396705

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a concise overview of the molecular weight of **1-Bromononane-d3**, a deuterated version of 1-bromononane. The inclusion of deuterium isotopes is a common strategy in drug development to alter metabolic pathways and in scientific research for tracing and spectroscopic studies.

## Data Presentation: Molecular Weights

The following table summarizes the key molecular weight information for 1-bromononane and its deuterated isotopologue, **1-bromononane-d3**, along with the relevant isotopes.

Compound/Isotope	Molecular Formula	Molecular Weight ( g/mol )
1-Bromononane	C <sub>9</sub> H <sub>19</sub> Br	207.15[1][2][3][4]
Hydrogen (Protium)	H	~1.008
Deuterium	D or <sup>2</sup> H	~2.014
1-Bromononane-d3	C <sub>9</sub> H <sub>16</sub> D <sub>3</sub> Br	~210.17

## Methodology for Molecular Weight Calculation

The molecular weight of **1-bromononane-d3** is calculated by substituting the mass of three protium (<sup>1</sup>H) atoms with three deuterium (<sup>2</sup>H or D) atoms in the non-deuterated 1-bromononane

molecule.

#### 1. Base Molecular Formula and Weight:

- The molecular formula for standard 1-bromononane is  $C_9H_{19}Br$ .
- Its calculated molecular weight is approximately 207.15 g/mol .

#### 2. Isotopic Substitution:

- The designation "-d3" signifies the replacement of three hydrogen atoms with three deuterium atoms.
- The resulting molecular formula is  $C_9H_{16}D_3Br$ .

#### 3. Calculation:

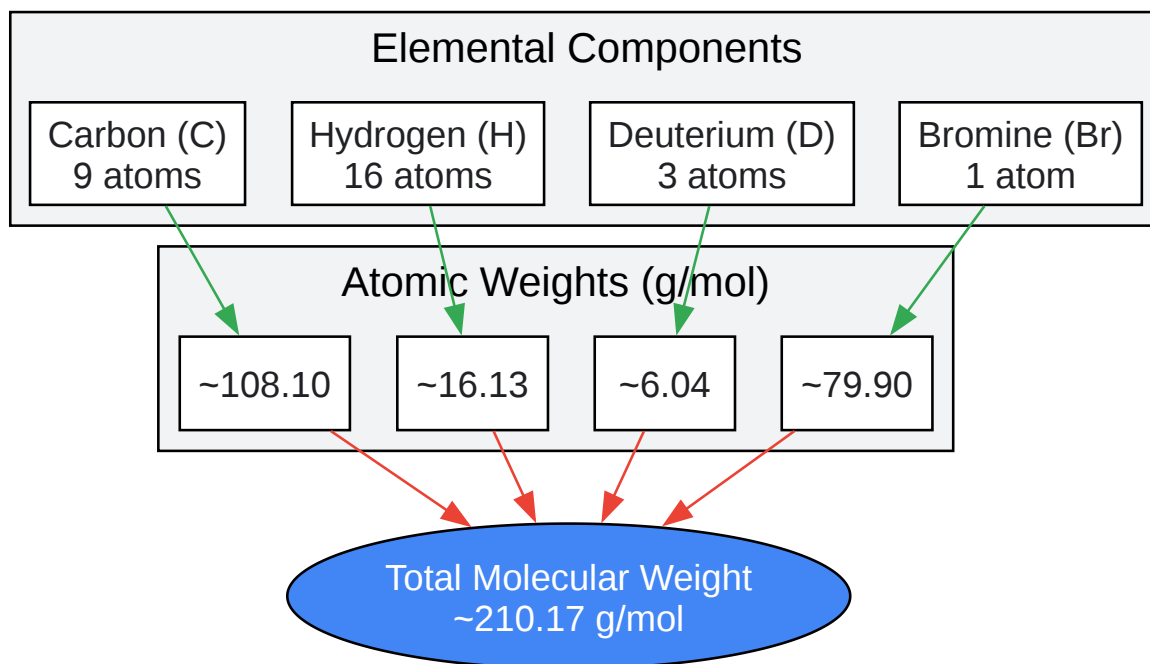
- Atomic weight of Hydrogen (H):  $\sim 1.008$  g/mol
- Atomic weight of Deuterium (D):  $\sim 2.014$  g/mol
- Mass increase per substitution:  $2.014$  g/mol -  $1.008$  g/mol =  $1.006$  g/mol
- Total mass increase for three substitutions:  $3 \times 1.006$  g/mol =  $3.018$  g/mol
- Calculated Molecular Weight of **1-Bromononane-d3**:  $207.15$  g/mol +  $3.018$  g/mol =  $210.168$  g/mol

An alternative calculation based on the sum of atomic weights of the constituent atoms (9 x Carbon, 16 x Hydrogen, 3 x Deuterium, 1 x Bromine) yields a similar result.

## Visualization of Molecular Composition

The following diagram illustrates the logical relationship of the elemental components contributing to the final molecular weight of **1-Bromononane-d3**.

## Molecular Weight Composition of 1-Bromononane-d3



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Caption: Compositional breakdown for **1-Bromononane-d3** molecular weight.

Note: Experimental protocols and signaling pathways are not applicable to the determination of a compound's molecular weight.

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## References

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)